

Galanganone A: An Overview of a Promising Chalcone

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Compound of Interest

Compound Name: Galanganone A

Cat. No.: B12307388

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This technical guide provides a summary of the currently available information on **Galanganone A**, a natural compound isolated from the rhizomes of *Alpinia galanga*. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of novel natural products.

Chemical and Physical Properties

Galanganone A is classified as a chalcone, a type of flavonoid known for its diverse biological activities. The fundamental physicochemical properties of **Galanganone A** are summarized in the table below.

Property	Value	Source
CAS Number	1922129-42-7	[1]
Molecular Formula	C ₃₂ H ₃₆ O ₆	[1]
Molecular Weight	516.62 g/mol	[1]

Biological Context and Therapeutic Potential

Galanganone A is derived from *Alpinia galanga*, a plant with a long history of use in traditional medicine.[2] Extracts of *Alpinia galanga* have been investigated for a wide range of

pharmacological effects, including antibacterial, antifungal, anti-inflammatory, antioxidant, and antitumor activities.^[1]

While specific in-depth studies on **Galanganone A** are limited, the broader class of chalcones and related flavonoids from *Alpinia galanga*, such as galangin, have been the subject of more extensive research. These studies can offer valuable insights into the potential mechanisms and applications of **Galanganone A**.

Insights from Related Compounds: Galangin

Research into galangin, a structurally related flavonol also found in *Alpinia galanga*, has identified several key signaling pathways and cellular processes that may be relevant to the activity of **Galanganone A**. It is important to note that the following information pertains to galangin and related extracts, and further research is required to determine if **Galanganone A** exhibits similar properties.

Anti-inflammatory Activity

Studies on extracts from *Alpinia galanga* and the compound galangin have demonstrated notable anti-inflammatory effects. The proposed mechanisms often involve the modulation of key inflammatory pathways. For instance, galangin has been shown to inhibit the phosphorylation of ERK and NF-κB-p65 in lipopolysaccharide-activated macrophages, leading to a reduction in the production of pro-inflammatory mediators.

Anticancer Potential

Various compounds from *Alpinia galanga* have been investigated for their anticancer properties. Research on galangin suggests that it may induce apoptosis (programmed cell death) in cancer cells through the modulation of pathways such as the PI3K-Akt and MAPK signaling pathways.

Future Directions

The information available on **Galanganone A** is currently limited. To fully understand its therapeutic potential, further investigation is warranted. Key areas for future research include:

- In-depth biological screening: To elucidate the specific anti-inflammatory, anticancer, and other pharmacological activities of pure **Galanganone A**.
- Mechanism of action studies: To identify the specific molecular targets and signaling pathways modulated by **Galanganone A**.
- Preclinical and clinical studies: To evaluate the safety and efficacy of **Galanganone A** in various disease models.

Due to the limited availability of specific experimental data for **Galanganone A**, detailed experimental protocols and signaling pathway diagrams as requested cannot be provided at this time. The information presented here is based on the broader context of *Alpinia galanga* and related compounds. Researchers are encouraged to undertake further studies to specifically characterize the properties and mechanisms of **Galanganone A**.

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References

- 1. researchgate.net [researchgate.net]
- 2. atlantis-press.com [atlantis-press.com]
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